

The Pivotal Role of Dihydromyrcene and its Derivatives in Modern Fragrance Formulation

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Compound of Interest

Compound Name: 2,7-Dimethyl-2,6-octadiene

Cat. No.: B099637

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Introduction

While the specific molecule **2,7-Dimethyl-2,6-octadiene** is not utilized as a fragrance ingredient, the closely related compound, Dihydromyrcene (2,6-Dimethyl-2,7-octadiene), and its alcohol derivative, Dihydromyrcenol (2,6-Dimethyl-7-octen-2-ol), are indispensable in the modern perfumer's palette. This document provides detailed application notes and protocols for Dihydromyrcene and Dihydromyrcenol, highlighting their significant contributions to the fragrance industry. These compounds are celebrated for their fresh, citrus, and floral characteristics, forming the backbone of numerous iconic scents.

Application Notes

Dihydromyrcene primarily serves as a crucial intermediate in the synthesis of other fragrance materials, most notably Dihydromyrcenol. Dihydromyrcenol, with its powerful and versatile scent profile, is extensively used across a wide range of products, from fine fragrances to household and personal care items.

Dihydromyrcenol: A Cornerstone of Freshness

Dihydromyrcenol is a synthetic monoterpenoid alcohol renowned for its fresh, clean, and citrus-floral aroma with nuances of lavender and a slightly soapy character.^[1] Its exceptional persistence and vibrant "just-washed" effect make it a key component in masculine fougères, aquatic perfumes, and a variety of functional products.^[1]

Key Applications:

- **Fine Fragrances:** A fundamental component in creating fresh, clean scents. It is particularly prominent in masculine top notes but also adds a modern twist to feminine fragrances in smaller amounts.
- **Personal Care Products:** Widely incorporated into deodorants, antiperspirants, shampoos, toilet soaps, and body sprays for its refreshing and odor-masking properties.^{[1][2]} Its stability and cost-effectiveness are highly valued in these applications.
- **Household Products:** Extensively used in detergents, fabric softeners, and air care products to impart a clean and fresh aroma.^[1] In soap manufacturing, its concentration can be as high as 20%.^[3]
- **Other Uses:** Found in scented candles, incense, and potpourri to provide a long-lasting, pleasant fragrance.^[2]

Odor Profile and Characteristics:

The olfactory character of Dihydromyrcenol is described as fresh, floral (lavender-like), citrusy (reminiscent of lime and bergamot), and slightly soapy or metallic.^{[1][4]} While its initial odor strength is considered weak to medium, it possesses high substantivity, lingering for several hours on a blotter.^{[1][5]}

Dihydromyrcene: The Precursor

Dihydromyrcene itself has a floral, rosy, herbal, and citrusy-terpenic odor.^[5] While it can be used in fragrance concentrates, its primary role is as a starting material for the synthesis of more impactful fragrance ingredients like Dihydromyrcenol, as well as jasmine and sandalwood type fragrances.^[5]

Quantitative Data Summary

The following tables summarize the key quantitative data for Dihydromyrcene and Dihydromyrcenol, providing a comparative overview of their physical and olfactory properties.

Table 1: Physicochemical Properties

Property	Dihydromyrcene	Dihydromyrcenol
CAS Number	2436-90-0	18479-58-8
Molecular Formula	C10H18	C10H20O
Molecular Weight	138.25 g/mol	156.27 g/mol
Specific Gravity	0.760 @ 25°C	-
Refractive Index	1.439 @ 20°C	-
Vapor Pressure	2.00 mmHg @ 20°C	-
Flash Point	96.00 °F (35.56 °C)	-
Appearance	-	Clear, colorless to slightly viscous liquid[1]

Table 2: Olfactory and Application Data

Parameter	Dihydromyrcene	Dihydromyrcenol
Odor Type	Floral, Herbal, Citrus, Terpenic	Fresh, Citrus, Aromatic, Floral (Lavender)
Odor Strength	Medium	Weak to Medium
Substantivity	4 hours at 100%	High (lingers several hours)[1]
Recommended Usage Level in Fragrance Concentrate	Up to 4.0%[5]	1-5% in fragrance formulas[1]
Flavor Use	Not for flavor use[5]	Not typically used in food

Experimental Protocols

Detailed methodologies for the evaluation and synthesis of these fragrance compounds are crucial for researchers and developers.

Protocol 1: Synthesis of Dihydromyrcenol from Dihydromyrcene

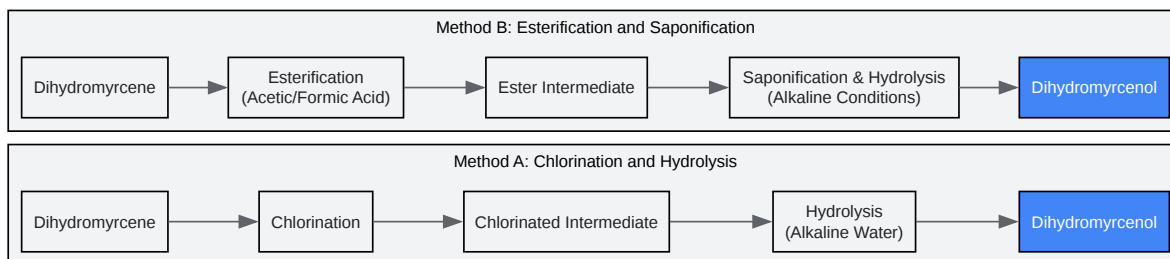
This protocol outlines the common industrial methods for the synthesis of Dihydromyrcenol.

Method A: Chlorination and Hydrolysis

- Chlorination: Dihydromyrcene is reacted with a chlorinating agent.
- Hydrolysis: The resulting chlorinated intermediate is then hydrolyzed using an alkaline aqueous solution to yield Dihydromyrcenol.

Method B: Esterification and Saponification^[3]

- Esterification: Dihydromyrcene is esterified using acetic acid or formic acid in the presence of an acid catalyst.
- Saponification and Hydrolysis: The formed ester is subsequently saponified and hydrolyzed under alkaline conditions to produce Dihydromyrcenol.^[3]



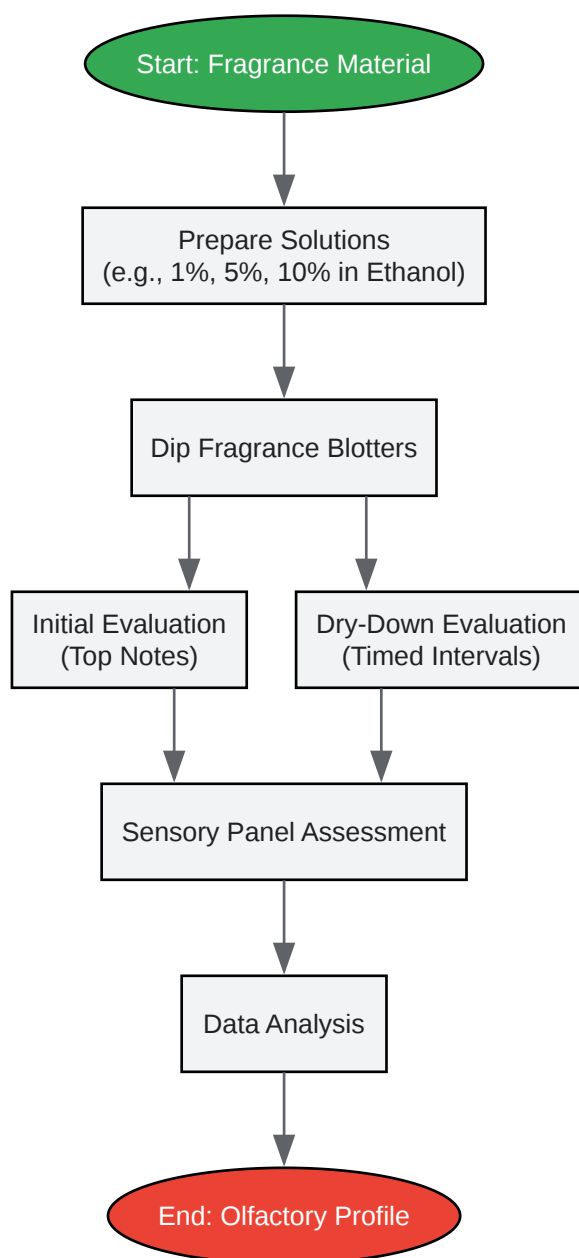
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Caption: Synthesis pathways of Dihydromyrcenol from Dihydromyrcene.

Protocol 2: Olfactory Evaluation Workflow

This protocol describes a standard workflow for the sensory evaluation of fragrance materials like Dihydromyrcenol.

- **Preparation of Samples:** Prepare solutions of the fragrance material in a suitable solvent (e.g., ethanol) at various concentrations (e.g., 1%, 5%, 10%).
- **Blotter Preparation:** Dip fragrance blotters into each solution for a standardized duration.
- **Initial Evaluation (Top Notes):** Evaluate the odor profile immediately after dipping to assess the top notes.
- **Dry-Down Evaluation:** Evaluate the blotters at regular intervals (e.g., 30 minutes, 1 hour, 4 hours, 24 hours) to assess the evolution of the scent (heart and base notes) and its substantivity.
- **Panel Assessment:** A trained sensory panel evaluates the odor characteristics, intensity, and hedonic tone using a standardized questionnaire.
- **Data Analysis:** Analyze the collected data to determine the odor profile, strength, longevity, and overall preference.



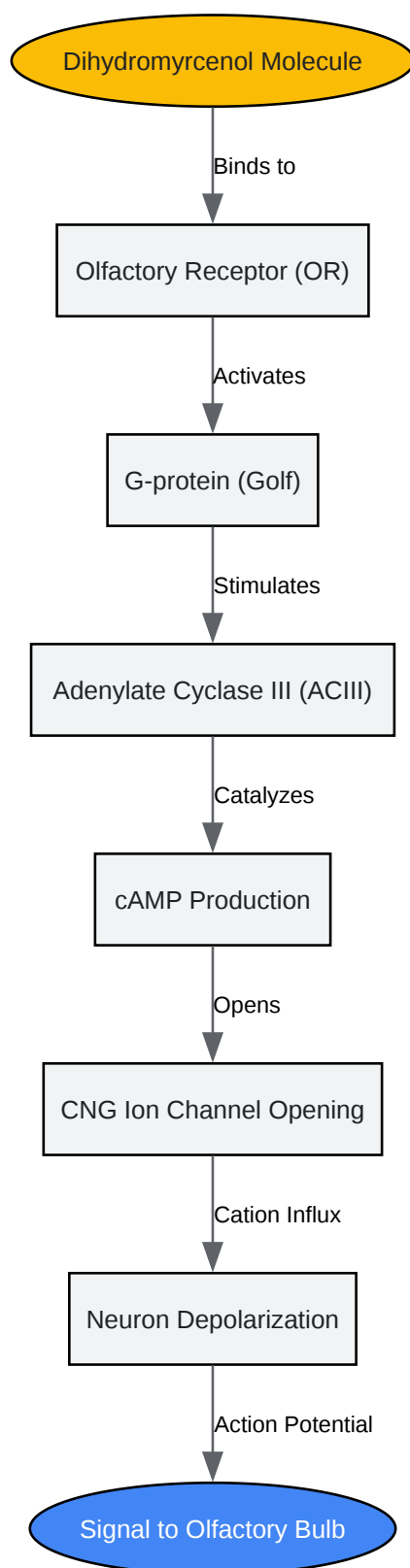
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Caption: Workflow for olfactory evaluation of fragrance materials.

Signaling Pathway

The perception of fragrance molecules like Dihydromyrcenol involves a complex olfactory signaling pathway.

- **Binding to Receptors:** Odorant molecules enter the nasal cavity and bind to specific Olfactory Receptors (ORs) located on the cilia of Olfactory Sensory Neurons (OSNs).
- **G-Protein Activation:** This binding activates a specific G-protein (Golf).
- **Adenylate Cyclase Activation:** The activated Golf then stimulates adenylate cyclase III (ACIII).
- **cAMP Production:** ACIII catalyzes the conversion of ATP to cyclic AMP (cAMP).
- **Ion Channel Opening:** cAMP binds to and opens cyclic nucleotide-gated (CNG) ion channels.
- **Depolarization:** The influx of cations (Na^+ and Ca^{2+}) through the CNG channels leads to the depolarization of the OSN membrane.
- **Signal Transmission:** If the depolarization reaches a certain threshold, an action potential is generated and transmitted along the axon of the OSN to the olfactory bulb in the brain, where the signal is further processed, leading to the perception of smell.



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